

Synthesis and preparation of aniline hydrobromide

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Compound of Interest

Compound Name: *Aniline hydrobromide*

Cat. No.: *B145842*

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Aniline hydrobromide (C_6H_8BrN), also known as anilinium bromide, is a salt formed from the acid-base reaction between the aromatic amine aniline and hydrobromic acid.[1][2] It presents as a white crystalline solid that is soluble in water.[1] This compound serves as a crucial precursor and versatile starting material in various organic synthesis applications, particularly in the development of pharmaceuticals, dyes, and other advanced materials.[1] Its ability to undergo reactions such as electrophilic substitution and diazotization makes it a valuable intermediate for introducing diverse functional groups onto the aromatic ring.[1]

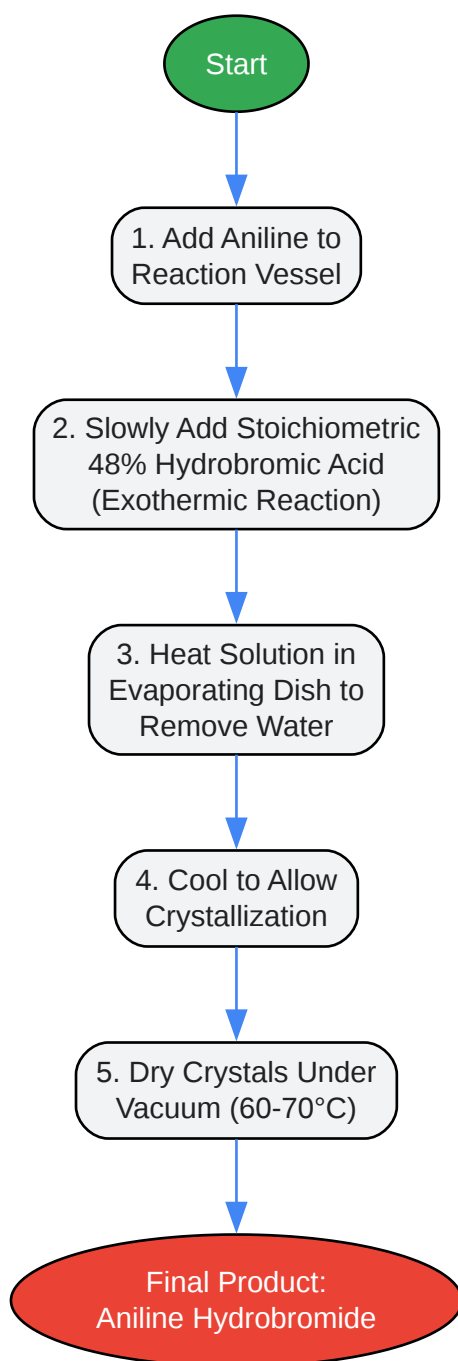
Physicochemical and Quantitative Data

The synthesis of **aniline hydrobromide** is a high-yielding reaction. While specific yields can vary based on the scale and purity of reagents, the analogous synthesis of aniline hydrochloride from aniline and hydrochloric acid reports yields as high as 98%, suggesting a similarly efficient conversion for the hydrobromide salt. Commercially available **aniline hydrobromide** typically exhibits high purity, often exceeding 98%.

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₈ BrN	[1]
Molecular Weight	174.04 g/mol	[1]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	285 °C (decomposes)	
Solubility	Soluble in water	[1]
Typical Purity	>98.0% (HPLC)	
Theoretical Yield	High (expected to be >95%)	

Reaction Mechanism and Synthesis Pathway

The formation of **aniline hydrobromide** is a classic acid-base neutralization reaction. The lone pair of electrons on the nitrogen atom of the aniline molecule (a weak base) accepts a proton (H⁺) from the strong acid, hydrobromic acid (HBr).[2] This proton transfer results in the formation of the anilinium cation (C₆H₅NH₃⁺) and the bromide anion (Br⁻), which together form the ionic salt, **aniline hydrobromide**.[2]



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References

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- 2. brainly.com [brainly.com]
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